

3-Cyano-2-methylpyridine material safety data sheet (MSDS) highlights

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Compound of Interest

Compound Name: 3-Cyano-2-methylpyridine

Cat. No.: B167422

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Technical Support Center: 3-Cyano-2-methylpyridine (CAS: 1721-23-9)

This guide provides essential safety information, emergency protocols, and answers to frequently asked questions for researchers and laboratory personnel working with **3-Cyano-2-methylpyridine**.

Material Properties and Data

For quick reference, the key quantitative data for **3-Cyano-2-methylpyridine** are summarized below.

Property	Value	Source
Molecular Formula	C ₇ H ₆ N ₂	[1] [2]
Molecular Weight	118.14 g/mol	[1] [2]
Appearance	White to off-white solid	[2]
Melting Point	58 °C	[2]
Boiling Point	95-105 °C @ 13 Torr	[2]
Synonyms	2-methylnicotinonitrile, 2-Methylpyridine-3-carbonitrile	[1] [2]

Frequently Asked Questions (FAQs)

Q1: What are the primary health hazards associated with **3-Cyano-2-methylpyridine**?

While some safety data sheets for this specific CAS number lack detailed hazard classifications, data for the closely related isomer, 2-Cyano-3-methylpyridine, indicate potential hazards.^[1] As a precaution, it should be handled as a substance that can cause skin irritation, serious eye irritation, and potential respiratory irritation.^{[3][4][5]}

Q2: What personal protective equipment (PPE) should I wear when handling this compound?

To ensure safety, the following PPE is recommended:

- Eye Protection: Chemical safety goggles that meet European Standard EN 166 are essential.^{[3][4]}
- Hand Protection: Wear suitable chemical-impermeable protective gloves.^{[1][3]}
- Skin and Body Protection: A lab coat and appropriate protective clothing are necessary to prevent skin exposure.^{[1][3][4]}
- Respiratory Protection: Under normal laboratory use with adequate ventilation, respiratory protection is not typically required.^{[3][4]} For large-scale work or in case of emergency, use a NIOSH/MSHA or European Standard EN 136 approved respirator.^{[3][4]}

Q3: How should I properly store **3-Cyano-2-methylpyridine**?

Store the container tightly closed in a dry, cool, and well-ventilated area.^{[1][6]} Keep it away from incompatible materials such as acids, strong oxidizing agents, acid anhydrides, and acid chlorides.^[3]

Q4: What should I do in case of accidental contact with the chemical?

Immediate action is crucial. Please refer to the detailed first aid protocols in the next section. In summary:

- Skin Contact: Immediately remove contaminated clothing and wash the affected skin with plenty of soap and water.^{[1][3]}

- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, holding the eyelids open.[3][4][7] Seek medical attention.[1][3][4]
- Ingestion: Rinse the mouth with water but do not induce vomiting.[1] Never give anything by mouth to an unconscious person and seek immediate medical attention.[1][7]
- Inhalation: Move the person to fresh air. If breathing is difficult or has stopped, provide oxygen or artificial respiration and get medical attention.[1][3][7]

Q5: What is the correct procedure for cleaning up a spill?

For a small laboratory spill, ensure the area is well-ventilated and all ignition sources are removed.[1] Wear the appropriate PPE, collect the spilled material using spark-proof tools, and place it in a suitable, closed container for disposal.[1] For a large spill, evacuate the area and follow emergency procedures. The workflow diagram below illustrates the general process.

Emergency Protocols

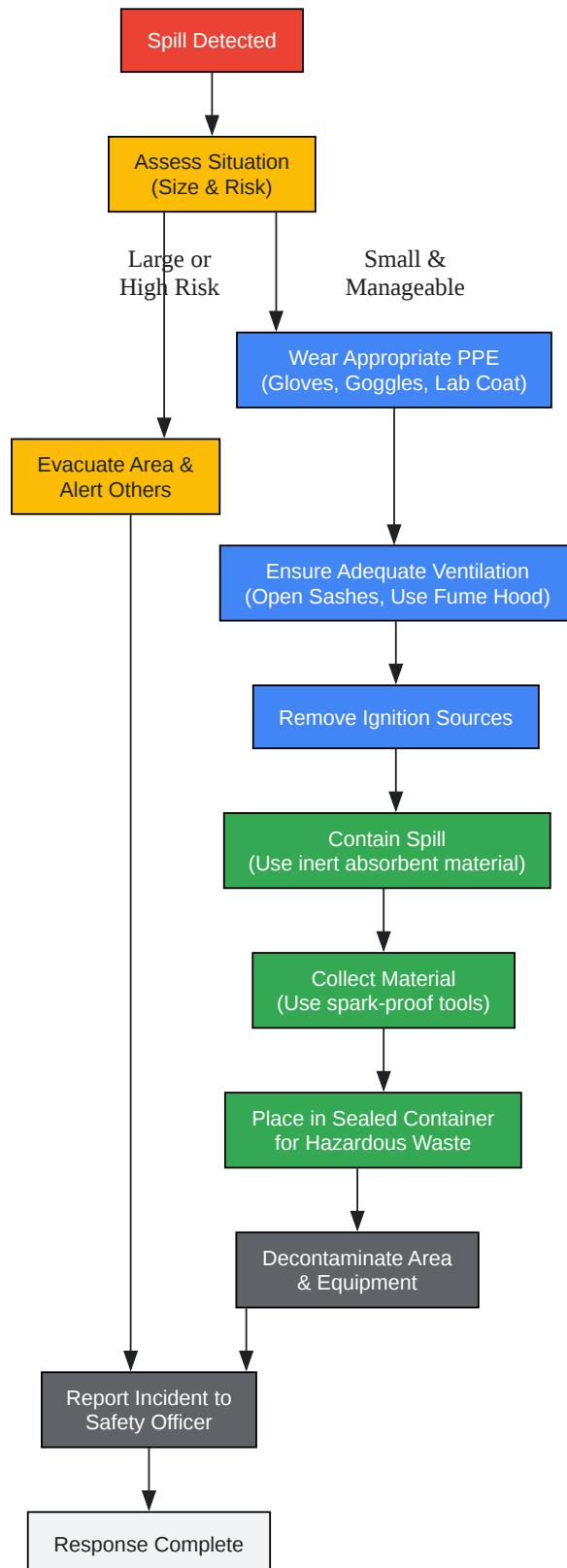
Detailed First-Aid Measures

- If Inhaled:
 - Immediately move the affected person to fresh air.[1][3]
 - If breathing is difficult, administer oxygen.
 - If the person is not breathing, begin artificial respiration immediately. Do not use mouth-to-mouth resuscitation if the chemical was ingested or inhaled.[1]
 - Seek immediate medical attention.[1][3]
- Following Skin Contact:
 - Immediately remove all contaminated clothing and shoes.[3][4]
 - Wash the affected area thoroughly with soap and plenty of water.[1][3][4]
 - Seek medical attention if irritation develops or persists.[3]

- Following Eye Contact:
 - Rinse the eyes cautiously with pure water for at least 15 minutes, making sure to also rinse under the eyelids.[1][3][4]
 - If present and easy to do, remove contact lenses.[3]
 - Consult a doctor immediately.[1]
- Following Ingestion:
 - Rinse the mouth thoroughly with water.[1]
 - Do not induce vomiting.[1]
 - Call a doctor or a Poison Control Center immediately for guidance.[1]

Accidental Release and Spill Cleanup Workflow

The following diagram outlines the logical steps for responding to an accidental spill of **3-Cyano-2-methylpyridine**.

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Caption: Workflow for Accidental Spill Response.

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